

# D13-9001: A Technical Guide to a Potent Efflux Pump Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	D13-9001
Cat. No.:	B15567531

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**D13-9001** is a potent, small-molecule inhibitor of the Resistance-Nodulation-Division (RND) family of efflux pumps, specifically targeting MexAB-OprM in *Pseudomonas aeruginosa* and AcrAB-TolC in *Escherichia coli*.<sup>[1][2][3]</sup> By blocking the action of these pumps, **D13-9001** restores the efficacy of antibiotics that are otherwise expelled from the bacterial cell, offering a promising strategy to combat multidrug resistance. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and key experimental data related to **D13-9001**.

## Chemical Structure and Physicochemical Properties

**D13-9001** is a complex pyridopyrimidine derivative with a quaternary ammonium salt side chain, which contributes to its high solubility.<sup>[1][4]</sup>

Chemical Structure:

- IUPAC Name: Ethanaminium, N-(carboxymethyl)-2-[[[(3R)-1-[8-[[4-(1,1-dimethylethyl)-2-thiazoly]amino]carbonyl]-4-oxo-3-[(1E)-2-(2H-tetrazol-5-yl)ethenyl]-4H-pyrido[1,2-a]pyrimidin-2-yl]-3-piperidinyl]oxy]carbonyl]amino]-N,N-dimethyl-, inner salt
- SMILES: CC(C)C1=CSC(=N1)NC(=O)C2=CC3=NC(=C(C(=O)N3C=C2)C=CC4=NNN=N4)N5CCCC(C5)OC(=O)NCC-INVALID-LINK--(C)CC(=O)[O-]

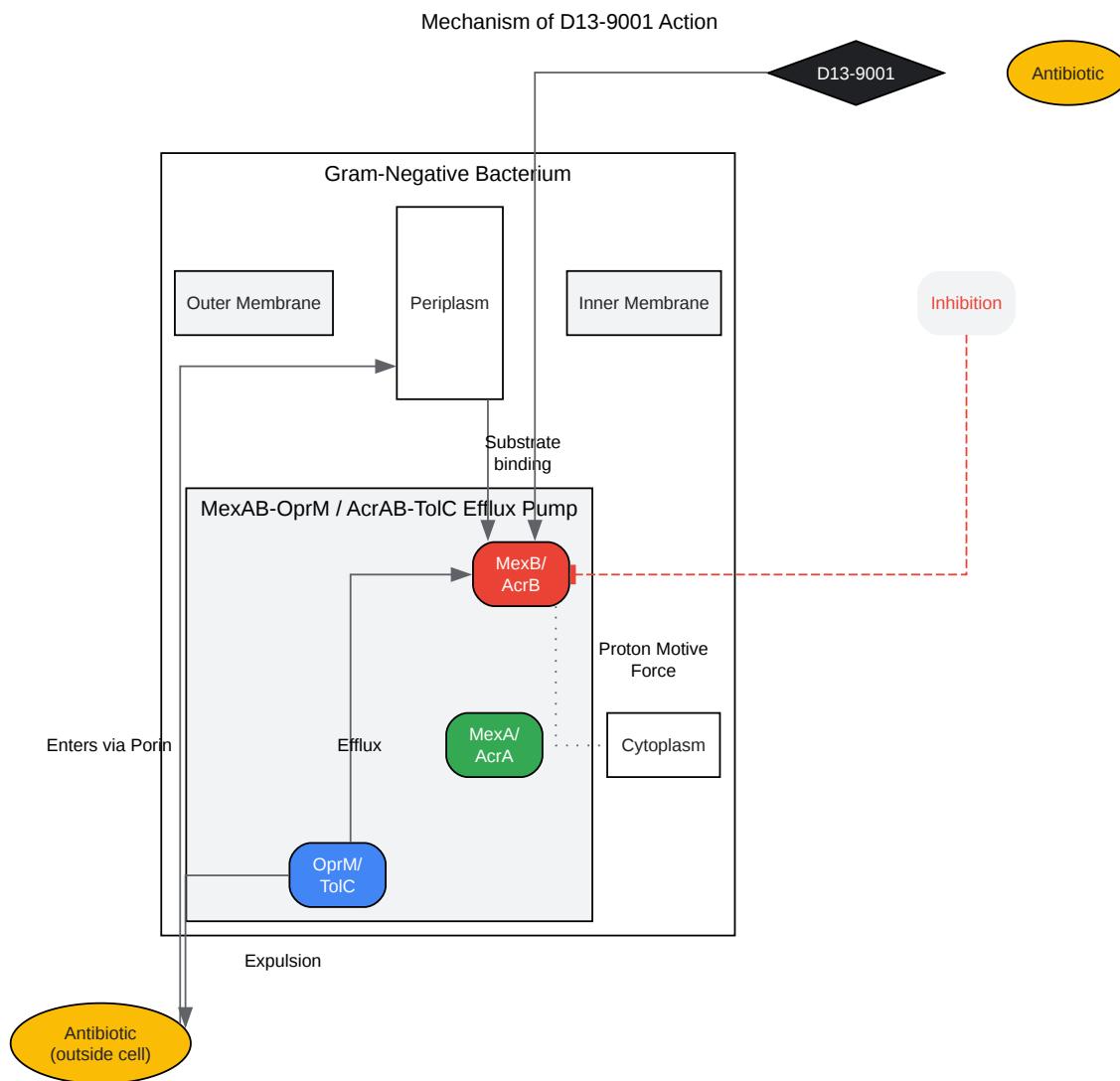
Physicochemical and Pharmacological Properties:

Property	Value	Reference
Molecular Formula	C63H81N22O11S2	
Molecular Weight	1386.60 g/mol	
Solubility	747 µg/mL (at pH 6.8)	
In Vitro Potency (MPC)	2 µg/mL (potentiating levofloxacin and aztreonam)	
Binding Affinity (KD)	1.15 µM (for AcrB in <i>E. coli</i> )	
Binding Affinity (KD)	3.57 µM (for MexB in <i>P. aeruginosa</i> )	

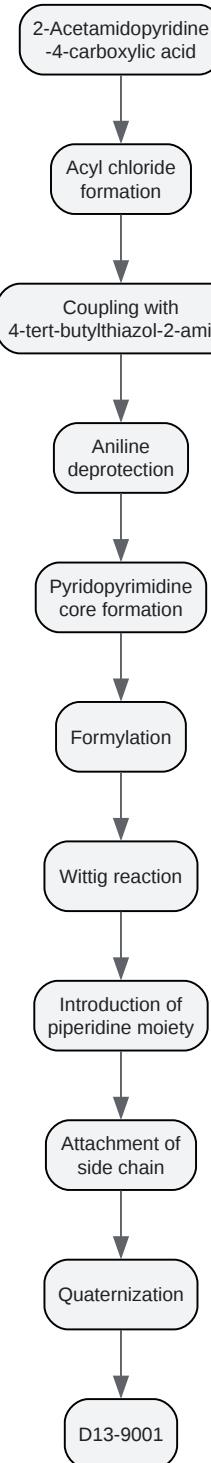
## Mechanism of Action: Inhibition of the MexAB-OprM/AcrAB-TolC Efflux Pump

**D13-9001** functions by directly binding to the inner membrane transporter protein of the RND efflux pump system, namely MexB in *P. aeruginosa* and AcrB in *E. coli*. This binding occurs within a specific region of the protein known as the "hydrophobic trap," which is a narrow depression in the deep substrate-binding pocket.

The interaction of **D13-9001** with this hydrophobic trap is thought to prevent the conformational changes in the transporter protein that are necessary for the extrusion of antibiotics. This non-competitive inhibition effectively shuts down the efflux pump, leading to the accumulation of antibiotics within the bacterial cell to toxic levels.



## D13-9001 Synthesis Workflow

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Update on the Discovery of Efflux Pump Inhibitors against Critical Priority Gram-Negative Bacteria [mdpi.com]
- 2. immune-system-research.com [immune-system-research.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. MexAB-OprM specific efflux pump inhibitors in *Pseudomonas aeruginosa*. Part 7: highly soluble and in vivo active quaternary ammonium analogue D13-9001, a potential preclinical candidate - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [D13-9001: A Technical Guide to a Potent Efflux Pump Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15567531#the-chemical-structure-and-properties-of-d13-9001>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)